

Application Notes and Protocols for Ro 04-5595 Hydrochloride Intraperitoneal Injection

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B070903

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the intraperitoneal (i.p.) injection of **Ro 04-5595 hydrochloride**, a selective antagonist for GluN2B-containing NMDA receptors.^{[1][2][3]} The information is intended to guide researchers in designing and executing in vivo studies to investigate the pharmacological effects of this compound.

Compound Information

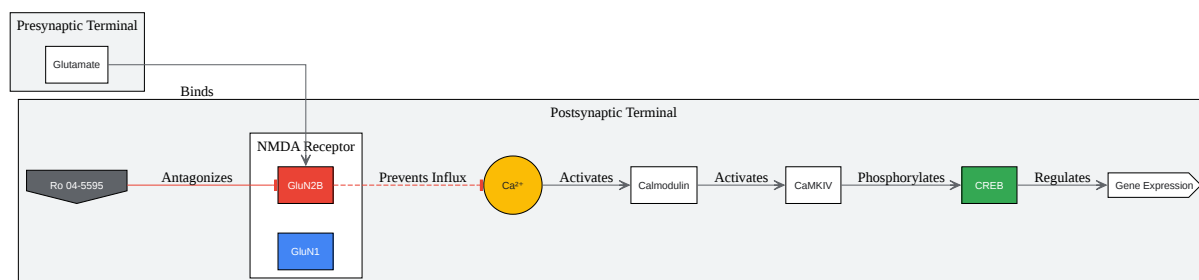
Ro 04-5595 hydrochloride is a potent and selective antagonist of the NMDA receptor, specifically targeting subunits containing GluN2B (formerly NR2B) with a K_i value of 31 nM.^[1]^[3] Its selectivity makes it a valuable tool for dissecting the role of GluN2B-containing NMDA receptors in various physiological and pathological processes.

Property	Value	Reference
Molecular Weight	368.30 g/mol	[1][3]
Formula	C ₁₉ H ₂₂ ClNO ₂ ·HCl	[1][3]
CAS Number	64047-73-0	[1][3]
Solubility in Water	Up to 15 mM	[1]
Solubility in DMSO	Up to 100 mM	[1]
Storage	Desiccate at +4°C	[1]

Mechanism of Action and Signaling Pathway

Ro 04-5595 hydrochloride exerts its effects by selectively binding to and inhibiting GluN2B-containing NMDA receptors. These receptors are ligand-gated ion channels that, upon activation by glutamate and a co-agonist (glycine or D-serine), allow the influx of Ca²⁺ into the neuron. This calcium influx acts as a second messenger, activating a cascade of downstream signaling pathways that are crucial for synaptic plasticity, learning, and memory.

By blocking the GluN2B subunit, Ro 04-5595 prevents this Ca²⁺ influx, thereby modulating synaptic transmission and plasticity. This antagonism can influence downstream signaling molecules, including the transcription factor CREB (cAMP response element-binding protein), which plays a critical role in regulating the expression of genes involved in neuronal function and survival.



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Caption: Simplified signaling pathway of Ro 04-5595 action.

Experimental Protocols

Preparation of Ro 04-5595 Hydrochloride for Intraperitoneal Injection

This protocol details the preparation of a stock solution and the final injection solution for in vivo studies in mice.

Materials:

- **Ro 04-5595 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween 80, sterile

- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile microcentrifuge tubes
- Sterile syringes and needles (25-27 gauge)

Procedure:

- Prepare the Vehicle:
 - In a sterile tube, prepare the vehicle by sequentially adding and mixing the following components in the specified ratio:
 - 5% DMSO
 - 30% PEG300
 - 5% Tween 80
 - 60% Sterile Saline or PBS
 - Vortex the mixture thoroughly to ensure a homogenous solution.
- Prepare the **Ro 04-5595 Hydrochloride** Stock Solution:
 - Due to its higher solubility in DMSO, it is recommended to first dissolve the **Ro 04-5595 hydrochloride** powder in a small volume of DMSO to create a concentrated stock solution.
 - For example, to prepare a 40 mg/mL stock solution, weigh 2 mg of **Ro 04-5595 hydrochloride** and dissolve it in 50 µL of DMSO.^[4]
 - Vortex and, if necessary, sonicate briefly to ensure complete dissolution.
- Prepare the Final Injection Solution:
 - Calculate the required volume of the stock solution based on the desired final concentration and the total volume of the injection solution to be prepared.

- For a target dosage of 10 mg/kg in a 20 g mouse with an injection volume of 100 μ L, the required concentration of the final solution is 2 mg/mL.[4]
- To prepare 1 mL of a 2 mg/mL final solution, add 50 μ L of the 40 mg/mL stock solution to 950 μ L of the prepared vehicle.
- Vortex the final solution thoroughly to ensure it is clear and homogenous.
- Visually inspect the solution for any precipitates before administration.

Intraperitoneal Injection Protocol in Mice

This protocol provides a step-by-step guide for the safe and effective intraperitoneal administration of **Ro 04-5595 hydrochloride** to mice.

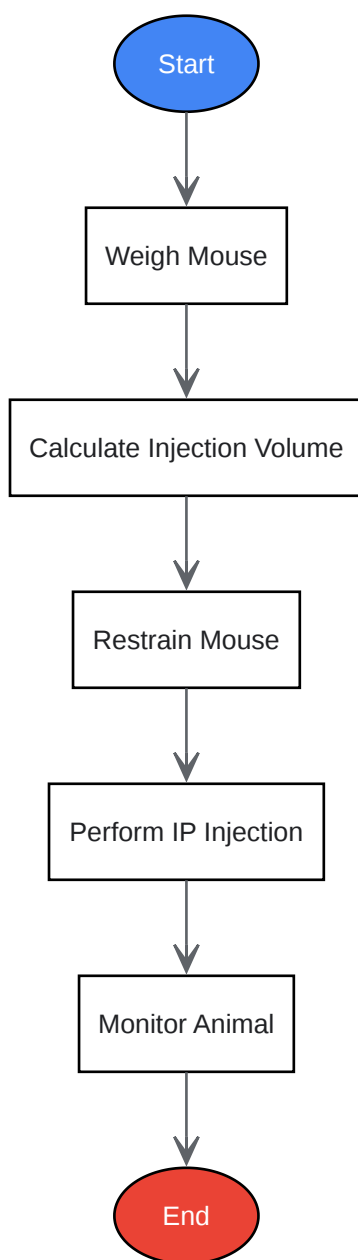
Materials:

- Prepared **Ro 04-5595 hydrochloride** injection solution
- Mouse restraint device (optional)
- 1 mL syringe with a 25-27 gauge needle
- 70% ethanol for disinfection
- Animal scale

Procedure:

- Animal Preparation:
 - Weigh the mouse accurately to determine the precise injection volume.
 - The recommended injection volume is typically 5-10 mL/kg of body weight. For a 20-25 g mouse, this corresponds to an injection volume of 100-250 μ L.
- Restraint:

- Properly restrain the mouse to expose the abdomen. This can be done manually by scruffing the neck and securing the tail, or by using a suitable restraint device. The animal should be positioned so that its head is slightly lower than its hindquarters to cause the abdominal organs to shift cranially.
- Injection Site:
 - The preferred injection site is the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncture of the urinary bladder and major blood vessels.
- Injection:
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.
 - Gently aspirate by pulling back the plunger to ensure that no blood or urine is drawn into the syringe, which would indicate improper needle placement.
 - If the aspiration is clear, slowly and steadily inject the solution.
- Post-Injection Monitoring:
 - Carefully withdraw the needle and return the mouse to its cage.
 - Monitor the animal for any signs of distress, such as lethargy, abnormal posture, or signs of pain at the injection site.



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Caption: Workflow for intraperitoneal injection in mice.

In Vivo Study Data

The following table summarizes dosage information from published in vivo studies using **Ro 04-5595 hydrochloride** administered via intraperitoneal injection.

Animal Model	Dosage Range (mg/kg)	Administration Protocol	Observed Effect	Reference
Mice	5 - 20	Single i.p. injection	Inhibition of methamphetamine-induced locomotor stimulation	[5]
Rats	10	i.p. injection for 6 days	Reduced AMPA to NMDA ratio in cocaine self-administering rats	[5]

Disclaimer: The provided protocols and data are for research purposes only and should be adapted and optimized by the end-user for their specific experimental needs. All animal procedures must be performed in accordance with institutional and national guidelines for the ethical care and use of laboratory animals.

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